

Essential Safety and Logistical Information for Handling CSRM617

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B15542696

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **CSRM617**, a selective small-molecule inhibitor of the ONECUT2 transcription factor.^{[1][2][3]} Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of research.

Hazard Identification and Classification

CSRM617 hydrochloride is classified under the Globally Harmonized System (GHS) with the following hazards^[4]:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

The signal word for **CSRM617** hydrochloride is "Warning".[4]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment to be used when handling **CSRM617**. As a novel compound, it should be treated as hazardous until more comprehensive toxicological data is available.[5]

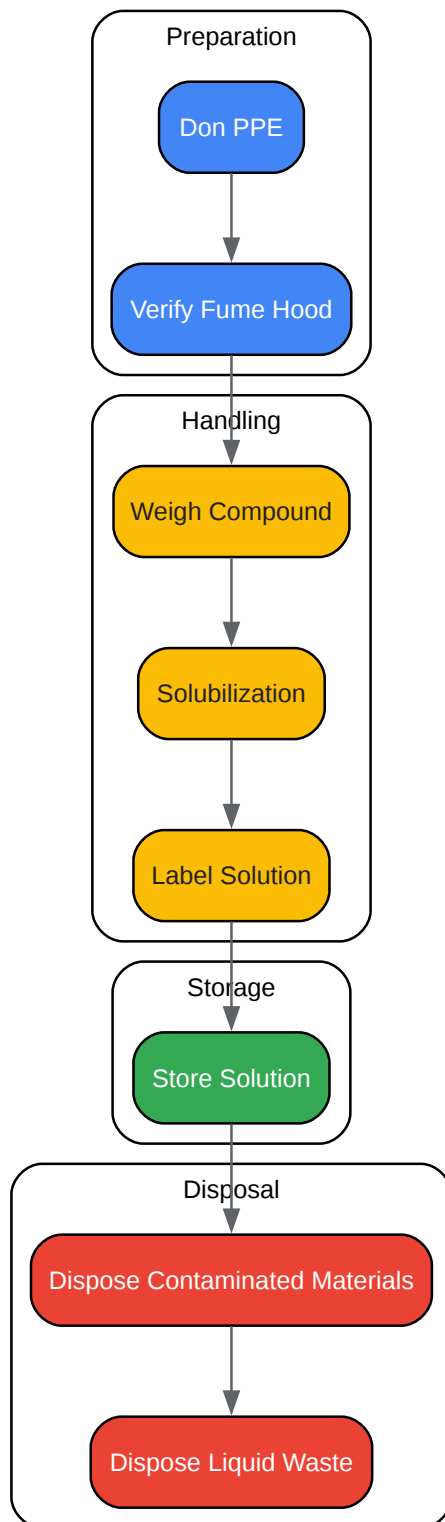
Protection Type	Equipment	Specification and Rationale
Eye and Face Protection	Chemical safety goggles or a face shield	Must be ANSI Z87.1-compliant. [5][6] Protects against splashes and airborne particles that can cause serious eye irritation.[4][7]
Hand Protection	Chemically resistant gloves (Nitrile or Neoprene recommended)	Double-gloving is advised to prevent skin contact.[8] Always inspect gloves before use and replace them immediately if they are contaminated.[5]
Body Protection	Fully fastened laboratory coat	Protects skin and clothing from contamination.[8] For larger quantities or when there is a significant risk of splashing, a chemically resistant apron should be worn.[5]
Respiratory Protection	N95 or higher-rated respirator	Required when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of fine particles and potential respiratory irritation.[4][8]

Operational and Disposal Plans

The following protocols provide a step-by-step guide for the safe handling, storage, and disposal of **CSRM617**.

Experimental Workflow for Handling CSRM617

Diagram: Experimental Workflow for Handling CSRM617

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